

2-Methylbenzamideoxime: A Technical Guide to a Versatile Synthetic Intermediate

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Compound of Interest

Compound Name: 2-Methyl benzamideoxime

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Abstract

2-Methylbenzamideoxime is a chemical compound utilized as a synthetic intermediate and building block in the field of drug discovery and pharmaceutical synthesis. While the specific historical discovery of this compound is not extensively documented in publicly available literature, its structural motifs are present in various biologically active molecules. This guide provides a comprehensive overview of its chemical properties, plausible synthetic routes, and characterization methods, drawing parallels from structurally related compounds. Furthermore, it explores the potential biological significance of molecules derived from this scaffold, with a particular focus on the inhibition of key signaling pathways implicated in disease.

Chemical Properties and Data

2-Methylbenzamideoxime, also known by its systematic name (Z)-N'-hydroxy-2-methylbenzimidamide, is a crystalline solid with the molecular formula C₈H₁₀N₂O. Key quantitative data for this compound are summarized in the table below.

Property	Value	Reference
Molecular Formula	C8H10N2O	
Molecular Weight	150.2 g/mol	
CAS Number	40312-14-9	
Physical Form	Crystalline solid	
Purity	≥98%	
Melting Point	144-148 °C	

Synthetic Protocols

While a specific, historically documented synthesis for 2-methylbenzamideoxime is not readily available, a general and plausible method involves the reaction of a substituted benzonitrile with hydroxylamine. A representative protocol, adapted from standard organic synthesis methodologies for amidoximes, is provided below.

General Synthesis of Benzamide Oximes

Objective: To synthesize a benzamide oxime derivative from the corresponding benzonitrile.

Materials:

- 2-Methylbenzonitrile
- Hydroxylamine hydrochloride
- Sodium carbonate or other suitable base
- Ethanol or other suitable solvent
- Water
- Standard laboratory glassware (round-bottom flask, condenser, etc.)
- Magnetic stirrer and heating mantle

Procedure:

- **Dissolution:** Dissolve 2-methylbenzonitrile in ethanol in a round-bottom flask.
- **Reagent Addition:** In a separate flask, prepare an aqueous solution of hydroxylamine hydrochloride and a base such as sodium carbonate.
- **Reaction:** Add the hydroxylamine solution to the stirred solution of 2-methylbenzonitrile.
- **Reflux:** Heat the reaction mixture to reflux for several hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- **Work-up:** After completion, cool the reaction mixture to room temperature.
- **Isolation:** The product may precipitate upon cooling or after the addition of water. Collect the solid by vacuum filtration.
- **Purification:** The crude product can be purified by recrystallization from a suitable solvent system (e.g., ethanol/water) to yield the final 2-methylbenzamideoxime.

Characterization Techniques

The structure and purity of synthesized 2-methylbenzamideoxime would be confirmed using a suite of standard analytical techniques:

- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** ^1H and ^{13}C NMR would be used to confirm the presence and connectivity of the protons and carbons in the molecule.
- **Infrared (IR) Spectroscopy:** To identify the characteristic functional groups, such as the O-H, N-H, and C=N bonds.
- **Mass Spectrometry (MS):** To determine the molecular weight and confirm the elemental composition of the compound.
- **Melting Point Analysis:** To assess the purity of the final product.

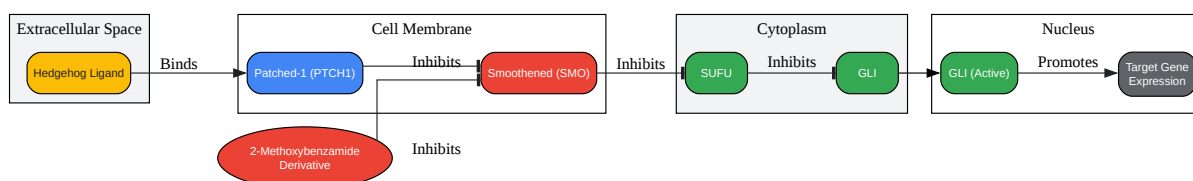
Biological Context and Potential Applications

While 2-methylbenzamideoxime itself is primarily a synthetic intermediate, its structural analogs, particularly benzamide derivatives, have shown significant biological activities. This suggests that molecules synthesized using 2-methylbenzamideoxime as a starting material could have therapeutic potential.

Inhibition of the Hedgehog Signaling Pathway

Derivatives of 2-methoxybenzamide have been identified as potent inhibitors of the Hedgehog (Hh) signaling pathway.[1][2][3] This pathway is crucial in embryonic development and its aberrant activation is implicated in various cancers.[1][2] The inhibition of this pathway is a promising strategy for anticancer therapy.[1][2]

The core mechanism of Hh pathway inhibition by these benzamide derivatives involves targeting the Smoothened (Smo) receptor, a key component of the signaling cascade.[1][2]



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Caption: Simplified Hedgehog signaling pathway and the inhibitory action of benzamide derivatives on Smoothened (SMO).

Antimicrobial Activity

2-Aminobenzamide derivatives have been synthesized and evaluated for their antimicrobial properties.[4] These compounds have shown activity against various Gram-positive and Gram-negative bacteria, as well as fungal strains.[4] The synthesis of novel compounds from 2-methylbenzamideoxime could lead to the discovery of new antimicrobial agents.

Conclusion

2-Methylbenzamideoxime serves as a valuable building block for the synthesis of a diverse range of chemical entities. While its own discovery and history are not well-documented, the established biological activities of structurally related benzamide derivatives, particularly in cancer and infectious diseases, highlight the potential of this compound in drug discovery and development. Further exploration of derivatives synthesized from 2-methylbenzamideoxime is warranted to uncover novel therapeutic agents.

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